Application Notes and Protocols for GB1908 in In Vitro Cell Culture Assays

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Compound of Interest

Compound Name:	*GB1908*
Cat. No.:	*B15610762*

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Introduction

GB1908 is a potent and selective small molecule inhibitor of Galectin-1 (Gal-1), a β-galactoside-binding lectin implicated in various pro-tumorigenic and immunosuppressive mechanisms.[1][2][3] By targeting the carbohydrate recognition domain of Gal-1, **GB1908** effectively attenuates its downstream effects, such as the induction of T-cell apoptosis and the production of immunosuppressive cytokines.[2][3][4] These characteristics make **GB1908** a valuable tool for in vitro studies aimed at understanding the role of Gal-1 in cancer biology and for the preclinical evaluation of novel cancer immunotherapies.

This document provides detailed protocols for utilizing **GB1908** in two key in vitro cell culture assays: a T-cell apoptosis assay using Jurkat cells and a cytokine inhibition assay in a tumor microenvironment co-culture model.

Quantitative Data Summary

The following table summarizes the key quantitative data for **GB1908** based on available literature.

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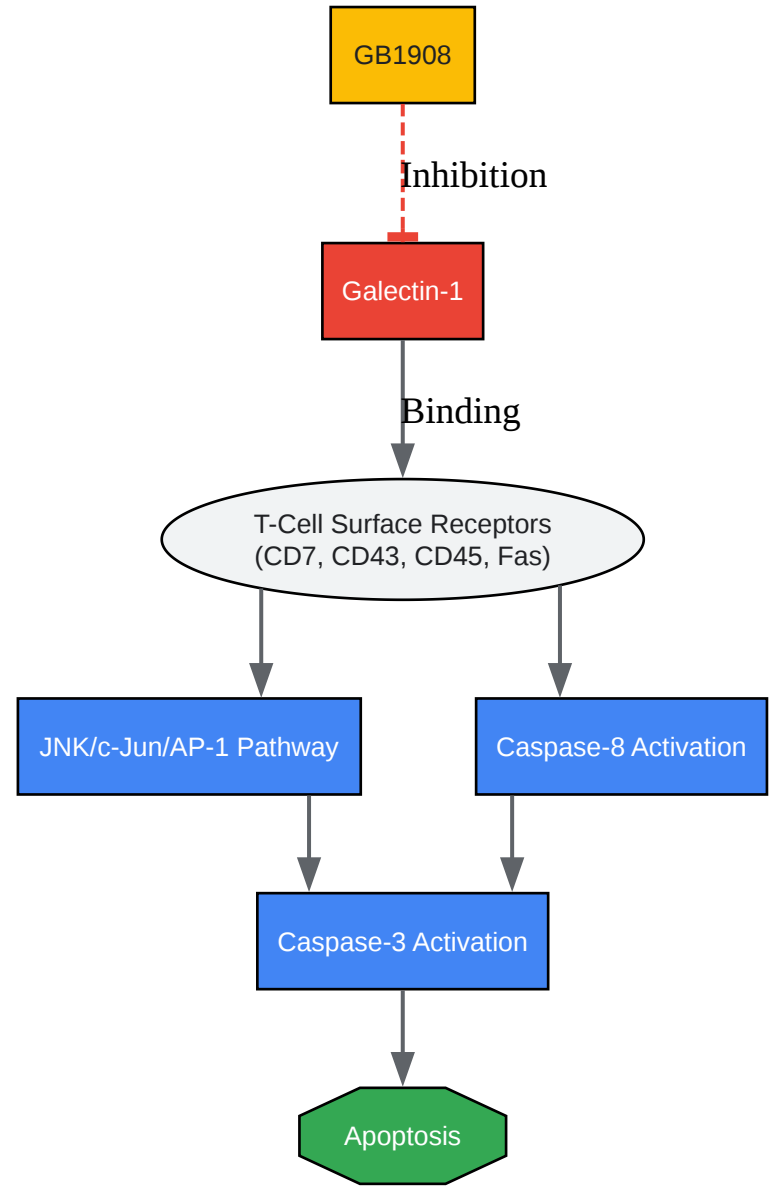
Parameter	Value	Cell Line/System	Species	Reference
Ki (Galectin-1)	57 nM	-	Human	[5]
Ki (Galectin-1)	72 nM	-	Mouse	[5]
Selectivity	>50-fold over Galectin-3	-	-	[5]
IC50 (Gal-1-induced apoptosis)	850 nM	Jurkat cells	Human	[5][6]

Galectin-1 Signaling Pathway in T-Cell Apoptosis

Galectin-1 binding to glycosylated receptors on the surface of T-cells, such as CD7, CD43, and CD45, triggers a signaling cascade that leads to apoptosis.[2] This process can involve both caspase-dependent and -independent pathways. Key signaling events include the activation of the JNK/c-Jun/AP-1 pathway and the involvement of the Fas death receptor, ultimately leading to the activation of executioner caspases like caspase-3.[1][2]

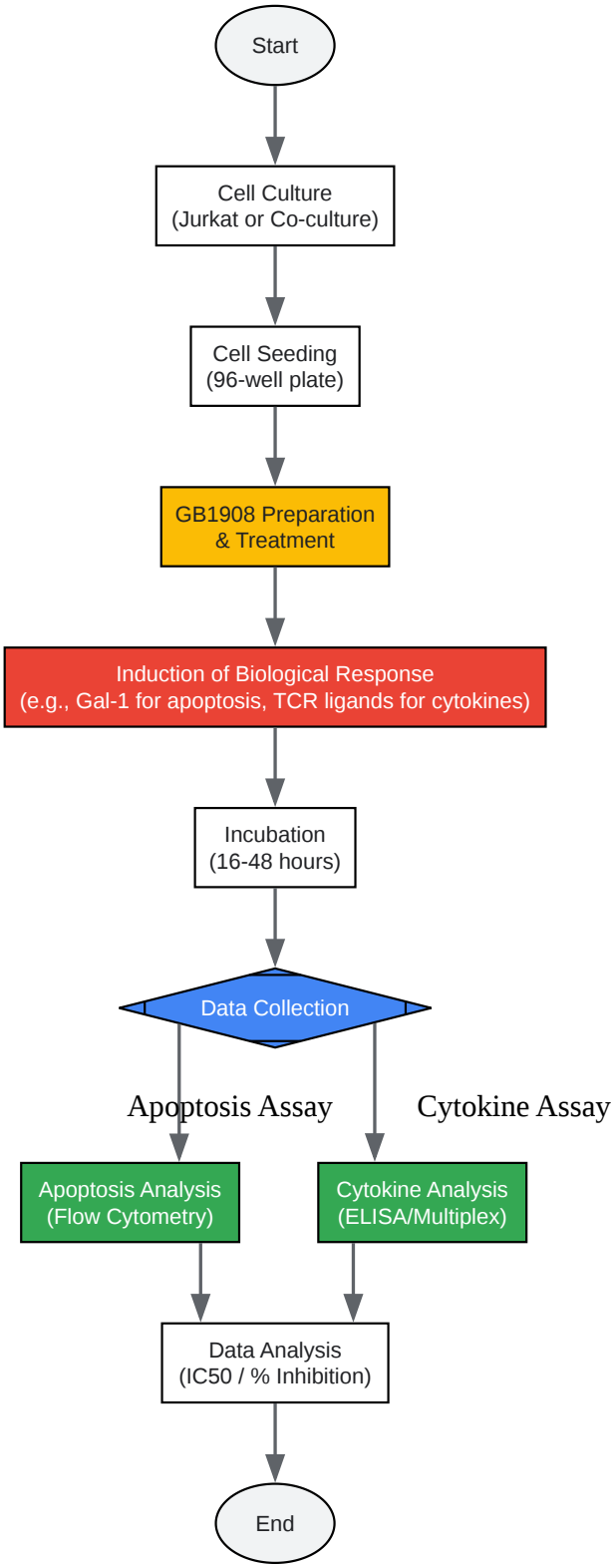
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Galectin-1 Induced T-Cell Apoptosis Signaling Pathway



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General In Vitro Assay Workflow for GB1908



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